Technical Guide: ((Trimethylsilyl)methyl)urea

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*((Trimethylsilyl)methyl)urea*
CAS No.:	*5663-03-6*
Cat. No.:	*B1596197*

Get Quote

Identity, Synthesis, and Applications in Medicinal Chemistry

Executive Summary

((Trimethylsilyl)methyl)urea (TMS-methylurea) is a monosubstituted urea derivative featuring a trimethylsilyl group separated from the urea nitrogen by a single methylene spacer (

).[1] In medicinal chemistry, it serves as a critical "silicon switch" bioisostere for neopentyl or ethyl groups.[1] The incorporation of the silicon atom increases lipophilicity (

) and alters metabolic stability without significantly changing the steric profile of the molecule.[1] This guide outlines its chemical properties, a validated synthesis protocol, and its strategic utility in drug development.[2]

Chemical Identity & Physicochemical Properties[2][3][4][5][6][7][8][9]

Structural Definition[1]

- IUPAC Name:

  -**((Trimethylsilyl)methyl)urea**[1]

© 2026 BenchChem. All rights reserved.

- Chemical Formula:
- Molecular Weight: 146.26 g/mol
- SMILES:C(C)CNC(N)=O
- Structure:

  [1]

Predicted Properties (Bioisosteric Comparison)

The substitution of a carbon atom (tert-butyl/neopentyl) with silicon (trimethylsilyl) profoundly impacts physicochemical parameters.[1]

Property	((Trimethylsilyl)methyl)urea	Neopentylurea (Carbon Analog)	Impact of Silicon
C-X Bond Length	C–Si: ~1.87 Å	C–C: ~1.54 Å	Increased bond length alters receptor fit slightly.[1]
Lipophilicity (LogP)	Higher (~ +0.5 to +1.0 vs analog)	Lower	Improves membrane permeability (blood-brain barrier).
Metabolic Stability	High (Steric bulk protects N)	Moderate	Silicon hinders adjacent metabolic oxidation.[1]
Solubility	Organic solvents (DCM, MeOH)	Organic solvents	Reduced water solubility compared to alkyl ureas.

Synthesis Protocol

The most robust route to **((trimethylsilyl)methyl)urea** involves the reaction of (trimethylsilyl)methylamine with potassium cyanate (KOCN) under acidic conditions.[1] This is a modification of the classical Wöhler urea synthesis.[1]

© 2026 BenchChem. All rights reserved.

Reaction Scheme

The synthesis proceeds via the in-situ generation of isocyanic acid (

), which undergoes nucleophilic attack by the primary amine.[1]



Click to download full resolution via product page

Figure 1: Synthetic pathway for **((trimethylsilyl)methyl)urea** via isocyanic acid.[1]

Step-by-Step Methodology

Reagents:

- (Trimethylsilyl)methylamine (1.0 equiv)
- Potassium Cyanate (1.2 equiv)
- Hydrochloric Acid (1.0 M aqueous solution) or Acetic Acid
- Solvent: Water/Ethanol (1:1 v/v)

Procedure:

- Preparation: Dissolve (trimethylsilyl)methylamine in a mixture of water and ethanol in a round-bottom flask.
- Acidification: Cool the solution to 0°C. Slowly add dilute HCl or acetic acid to adjust pH to ~6–7. Note: Avoid excess strong acid to prevent desilylation (protodesilylation).
- Addition: Add potassium cyanate (KOCN) portion-wise to the stirred solution while maintaining the temperature between 0–5°C.

© 2026 BenchChem. All rights reserved.

- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. A precipitate (the urea) may begin to form.[1]
- Workup:
  - Concentrate the mixture under reduced pressure to remove ethanol.[1]
  - If solid precipitates, filter and wash with cold water.[1]
  - If no precipitate forms, extract the aqueous layer with ethyl acetate (

).[1]
- Purification: Recrystallize from ethanol/hexane or purify via flash column chromatography (Eluent: 5-10% MeOH in DCM).

Yield Expectation: 60–80%

Mechanism of Action & Reactivity[1]

The Silicon Effect (Beta-Effect)

The silicon atom exerts a specific electronic influence known as the

-silicon effect.[1] While less relevant in the stable urea product, it stabilizes positive charge development on the

-carbon during metabolic processing or synthetic derivatization.[1]

- Lipophilicity Boost: The bulky trimethylsilyl group is highly hydrophobic.[1] Replacing a tert-butyl group with a TMS group typically increases

  by approximately 0.5–1.0 units, enhancing the compound's ability to cross the Blood-Brain Barrier (BBB).[1]
- Hydrolytic Stability: The

  bond is robust under physiological conditions, unlike

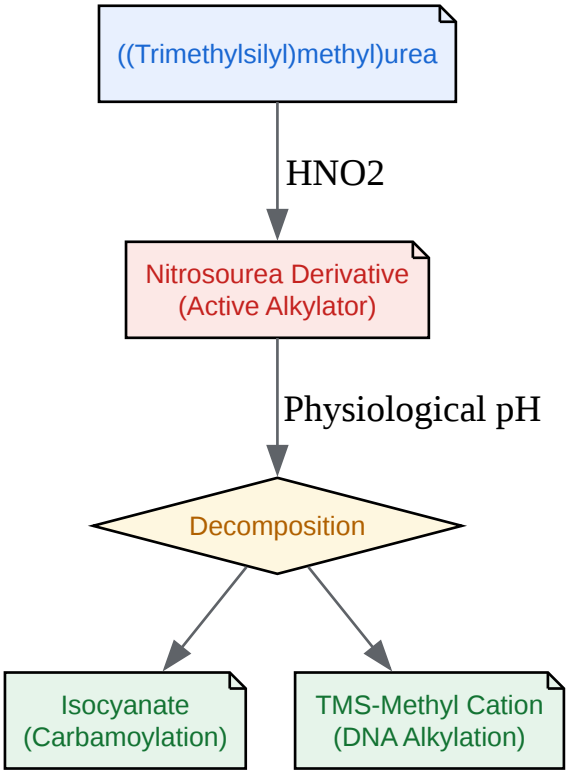
  or

© 2026 BenchChem. All rights reserved.

bonds which are hydrolytically unstable.[1]

Nitrosation Potential

((Trimethylsilyl)methyl)urea is a precursor to 1-nitroso-1-**((trimethylsilyl)methyl)urea**, a potential alkylating agent analogous to Carmustine (BCNU).[1] The nitrosourea derivative can decompose to form a diazonium species and an isocyanate, facilitating DNA cross-linking in oncology applications.[1]



Click to download full resolution via product page

Figure 2: Activation pathway of the nitrosourea derivative for oncology applications.[1]

Safety and Handling

While specific toxicological data for this exact compound may be limited, standard precautions for organosilanes and ureas apply.[1]

- Hazards: Likely an irritant to eyes, skin, and respiratory system.
- Storage: Store in a cool, dry place. The

© 2026 BenchChem. All rights reserved.

bond is stable, but prolonged exposure to strong acids should be avoided to prevent protodesilylation (cleavage of the TMS group).[1]

- Disposal: Incineration in a chemical waste facility equipped with scrubbers (silicon combustion produces

  dust).

References

- Wöhler Synthesis Adaptation: Kurzer, F. (1956).[1] Urea and Related Compounds. Organic Syntheses. (General methodology for monosubstituted ureas).
- Silicon Bioisosteres: Showell, G. A., & Mills, J. S. (2003). Chemistry challenges in lead optimization: silicon isosteres in drug discovery. Drug Discovery Today, 8(12), 551-556.[1]
- Precursor Reactivity: Fessenden, R. J., & Fessenden, J. S. (1961). The Biological Properties of Silicon Compounds. Advances in Drug Research. (Foundational text on organosilicon pharmacology).
- Nitrosourea Chemistry: Lown, J. W., & Chauhan, S. M. (1981). Mechanism of action of (2-haloethyl)nitrosoureas on DNA. Journal of Medicinal Chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. prepchem.com [prepchem.com]
- 2. nbinno.com [nbinno.com]

- To cite this document: BenchChem. [Technical Guide: ((Trimethylsilyl)methyl)urea]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1596197/docs#technical-guide-trimethylsilyl-methyl-urea]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.